

Optimizing Pyroxasulfone application timing and dosage for maximum efficacy

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Compound of Interest

Compound Name: Pyroxasulfone

Cat. No.: B108660

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Pyroxasulfone Application Optimization: A Technical Support Resource

This technical support center provides researchers, scientists, and agricultural professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to optimize the application timing and dosage of **Pyroxasulfone** for maximum efficacy in experimental and field settings.

Troubleshooting Guide

This section addresses specific issues that may arise during the application of **Pyroxasulfone**, providing potential causes and solutions in a question-and-answer format.

Q1: Why am I observing poor weed control after a pre-emergence application of **Pyroxasulfone**?

A1: Several factors can contribute to reduced efficacy of **Pyroxasulfone**. Consider the following:

- **Activation:** **Pyroxasulfone** requires soil moisture for activation. Insufficient rainfall or irrigation (less than 12.5 mm) within 7-10 days of application can limit its uptake by germinating weeds.^{[1][2]}

- **Soil Conditions:** The herbicide's effectiveness can be diminished by cloddy or uneven soil surfaces, which prevent the formation of a uniform herbicidal barrier.[1][3] The presence of heavy crop residue or stubble can also intercept the herbicide, preventing it from reaching the soil.[4]
- **Soil Composition:** High organic matter and clay content in the soil can lead to increased adsorption of **Pyroxasulfone**, making it less available for weed uptake. In such cases, higher application rates may be necessary.
- **Weed Spectrum:** **Pyroxasulfone** is highly effective against annual grasses and small-seeded broadleaf weeds but may be less effective against certain other weed species.
- **Herbicide Resistance:** Although relatively new, resistance to **Pyroxasulfone** has been observed in some weed populations, such as *Lolium rigidum* (annual ryegrass).

Q2: How do I determine the appropriate **Pyroxasulfone** dosage for my specific soil type?

A2: The optimal dosage of **Pyroxasulfone** is highly dependent on soil characteristics. Generally, lower rates are effective in coarse-textured soils with low organic matter, while higher rates are required for fine-textured soils with high organic matter and clay content.

Recommended Dosage Adjustments Based on Soil Properties:

Soil Texture	Organic Matter (%)	Recommended Pyroxasulfone Rate (g a.i./ha)
Coarse (Sandy)	< 3%	120 - 123
Medium (Loam)	≤ 3%	166
Medium to Fine (Clay Loam)	> 3%	208 - 300
Fine (High Clay)	Variable	247
High Organic Matter (>10%)	>10%	May require rates higher than standard recommendations

Q3: Can I apply **Pyroxasulfone** after weeds have already emerged?

A3: **Pyroxasulfone** is primarily a pre-emergence herbicide and is most effective when applied before weed seeds germinate. Its mode of action involves inhibiting the shoot elongation of germinating seedlings. While it may have limited activity on very small, newly emerged weeds, it is not designed for post-emergence control of established weeds. For controlling existing weeds, a burndown herbicide should be used in conjunction with a pre-emergence application of **Pyroxasulfone**.

Q4: I've observed potential crop injury after **Pyroxasulfone** application. What could be the cause?

A4: While **Pyroxasulfone** generally has good crop safety in registered crops like corn, soybeans, and wheat, injury can occur under certain conditions:

- **Application Rate:** Exceeding the recommended application rate for your soil type and crop can lead to phytotoxicity.
- **Environmental Conditions:** Cool and wet conditions following application and planting can slow crop metabolism and increase the potential for injury.
- **Crop Planting Depth:** Shallow planting of the crop may place the seeds in the zone of highest herbicide concentration, increasing the risk of injury.
- **Soil Type:** Coarse-textured soils with low organic matter have a higher potential for herbicide leaching, which can lead to crop root uptake and injury.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **Pyroxasulfone**?

A1: **Pyroxasulfone** is classified as a Group 15 (HRAC Group K3) herbicide. It works by inhibiting the biosynthesis of very-long-chain fatty acids (VLCFAs) in susceptible plants. This inhibition disrupts cell division and membrane integrity, ultimately preventing the emergence and growth of weed seedlings.



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Caption: Mechanism of action pathway for **Pyroxasulfone**.

Q2: What is the optimal timing for **Pyroxasulfone** application?

A2: The ideal application timing for **Pyroxasulfone** is pre-emergence, either as a pre-plant incorporated (PPI) treatment or immediately after planting but before crop and weed emergence. For fall applications in certain cropping systems, it should be applied before the ground freezes. In wheat, application can be done within 0-3 days of sowing.

Q3: How long does the residual activity of **Pyroxasulfone** last?

A3: **Pyroxasulfone** provides long-lasting residual control, typically for up to 6 to 8 weeks after application, depending on environmental conditions and soil type. This extended activity helps to manage later flushes of weeds.

Q4: Are there any crop rotation restrictions I should be aware of after using **Pyroxasulfone**?

A4: Yes, crop rotation restrictions are an important consideration. The persistence of **Pyroxasulfone** in the soil can affect subsequent sensitive crops. Factors influencing persistence include soil moisture, temperature, and pH. **Pyroxasulfone** dissipates faster in soils with a higher pH. Always consult the product label for specific rotational intervals for different crops. For example, some labels may have restrictions of 4.5 months or longer for certain crops.

Q5: How can I manage or prevent the development of **Pyroxasulfone**-resistant weeds?

A5: An integrated weed management (IWM) approach is crucial for delaying the evolution of herbicide resistance. Key strategies include:

- Rotating Herbicides: Use herbicides with different modes of action in successive seasons.

- Tank Mixing: Combine **Pyroxasulfone** with other effective herbicides that have a different mode of action.
- Using Full Labeled Rates: Avoid using reduced rates that can allow partially resistant weeds to survive and reproduce.
- Scouting and Monitoring: Regularly scout fields to identify and manage any weed escapes before they set seed.
- Cultural Practices: Incorporate non-chemical weed control methods such as tillage, crop rotation, and cover crops.

Experimental Protocols

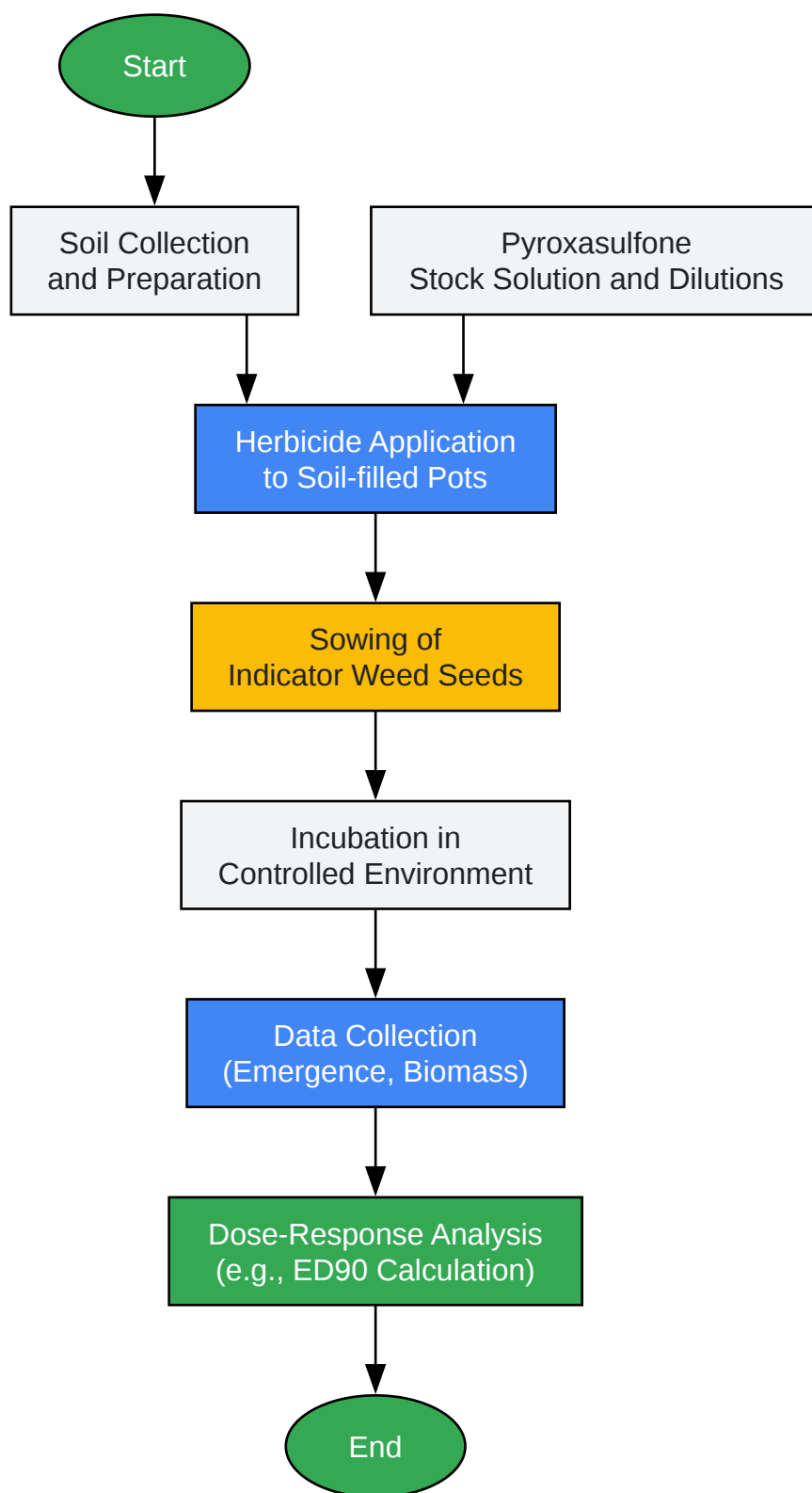
Protocol 1: Determining Optimal **Pyroxasulfone** Dosage for a Specific Soil Type (Bioassay)

Objective: To determine the effective dose of **Pyroxasulfone** required for weed control in a specific soil type.

Methodology:

- Soil Collection: Collect a representative soil sample from the target field. Air-dry and sieve the soil to ensure uniformity.
- Herbicide Preparation: Prepare a stock solution of a known concentration of **Pyroxasulfone**. Create a series of dilutions to achieve the desired range of application rates (e.g., 0, 50, 100, 150, 200, 250 g a.i./ha equivalent).
- Treatment Application: Fill pots or trays with the collected soil. Apply the different **Pyroxasulfone** concentrations evenly to the soil surface.
- Weed Seeding: Sow seeds of a sensitive indicator weed species (e.g., annual ryegrass, barnyardgrass) at a uniform depth.
- Incubation: Place the pots in a controlled environment (greenhouse or growth chamber) with optimal conditions for weed germination and growth. Water the pots as needed to maintain adequate soil moisture.

- **Data Collection:** After a predetermined period (e.g., 21-28 days), assess the efficacy by measuring parameters such as weed emergence, plant height, and shoot biomass.
- **Data Analysis:** Analyze the data to determine the dose-response relationship and calculate the effective dose required for a certain level of control (e.g., ED₅₀ or ED₉₀).



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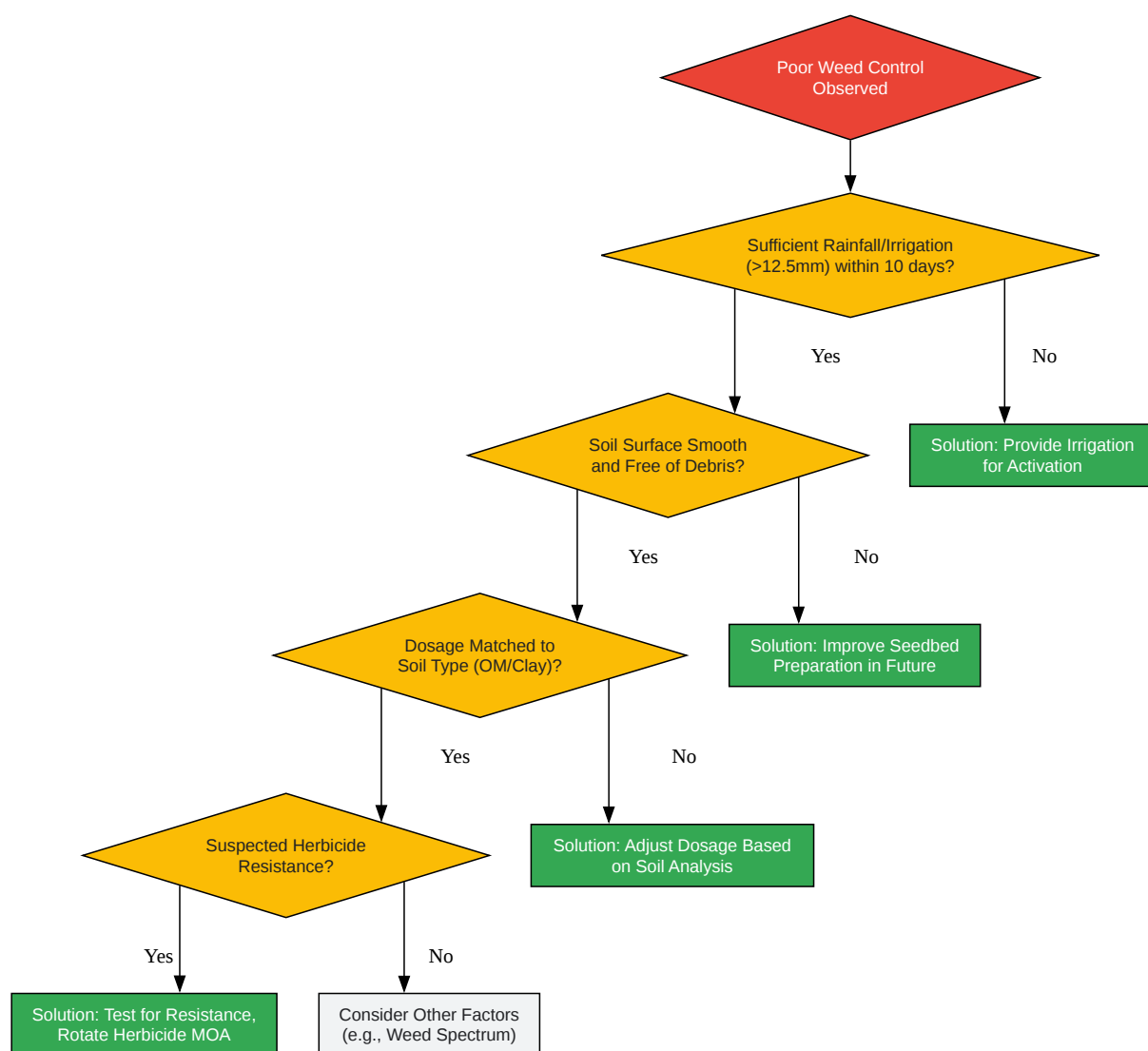
Caption: Workflow for a soil bioassay experiment.

Protocol 2: Field Trial for Efficacy and Crop Safety Evaluation

Objective: To evaluate the efficacy of different **Pyroxasulfone** application timings and dosages on weed control and crop safety under field conditions.

Methodology:

- **Experimental Design:** Establish a randomized complete block design with multiple replications. Treatments should include a range of **Pyroxasulfone** dosages and application timings (e.g., pre-plant incorporated, pre-emergence), a standard herbicide treatment for comparison, and an untreated control.
- **Plot Establishment:** Prepare the seedbed according to standard practices for the selected crop. Mark the individual plots clearly.
- **Herbicide Application:** Calibrate the sprayer to ensure accurate application rates. Apply the treatments at the specified timings using a boom sprayer.
- **Planting:** Plant the crop at the recommended depth and seeding rate.
- **Data Collection:**
 - **Weed Control:** Assess weed control visually as a percentage of the untreated control at regular intervals (e.g., 14, 28, and 56 days after treatment). Weed density and biomass can also be measured from quadrats placed within each plot.
 - **Crop Injury:** Visually assess crop injury (e.g., stunting, chlorosis) at regular intervals.
 - **Yield:** Harvest the crop from the center of each plot and determine the yield.
- **Data Analysis:** Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine the effects of the treatments on weed control, crop injury, and yield.



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Caption: Troubleshooting decision tree for poor efficacy.

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